

what is dioctyl sulfosuccinate (DOSS)

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Compound Focus: Docusate Sodium

CAS No.: 577-11-7

Cat. No.: S526481

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Chemical Identity and Key Properties

DOSS, systematically known as **sodium 1,4-bis(2-ethylhexyl) sulfosuccinate**, is an anionic surfactant prized for its exceptional ability to reduce surface tension. The table below summarizes its core chemical and physical characteristics [1] [2].

Property	Description
IUPAC Name	Sodium 1,4-bis(2-ethylhexyl) sulfosuccinate [2]
Synonyms	Docusate Sodium; DSS; Aerosol-OT (AOT) [1] [2]
CAS Number	577-11-7 [2]
Molecular Formula	$C_{20}H_{37}NaO_7S$ [1] [2]
Molecular Weight	444.56 g/mol [2]
Physical Appearance	White, waxy solid [2]
Solubility	Soluble in water (1.5 g/100cc at 25°C), oils, hydrocarbons, and most organic solvents [2]

Primary Pharmaceutical Use and Mechanism of Action

In medicine, DOSS is widely used as a stimulant-free laxative and stool softener, marketed under brand names like **Colace** and **DulcoEase** [1].

- **Mechanism of Action:** As an anionic surfactant, DOSS works by **lowering the surface tension of the stool interface**. This allows water and lipids to penetrate and mix into the fecal mass more effectively, resulting in a softer, more hydrated stool that is easier to pass [1] [3].
- **Onset of Action:** When administered orally, its effect typically occurs in **1 to 3 days** [1].
- **Efficacy Note:** Some clinical studies cited in scientific literature indicate that its effectiveness as a standalone treatment for chronic constipation may be limited and potentially no better than a placebo. It has been found to be less effective than bulk-forming agents like psyllium [1] [3].

Industrial and Multisector Applications

Beyond pharmaceuticals, DOSS's surfactant properties make it a valuable component across numerous industries. The table below outlines its diverse applications [2] [4] [5].

Industry	Primary Function	Example Applications
Pharmaceuticals	Emulsifier, solubilizer, wetting agent, laxative active ingredient [1] [4]	Tablet lubricant, topical preparations, drug delivery systems [1]
Personal Care & Cosmetics	Surfactant, foaming agent, dispersant [2] [4]	Shampoos, bath products, facial cleansers [4]
Industrial Cleaning	Detergent, wetting agent, degreaser [2] [4]	Industrial cleaners, machinery degreasers [4]
Agriculture	Spreading agent, emulsifier [2] [4]	Pesticide and herbicide formulations [4]
Food Industry	Emulsifier, dispersant, stabilizer [1] [2]	Pasteurized cheese spreads, cream cheeses, salad dressings (up to 0.5% by weight) [1]

Industry	Primary Function	Example Applications
Paints & Coatings	Dispersing agent, wetting agent [5]	Paints, inks [5]
Textiles	Wetting agent, penetrant [2]	Textile processing, scouring, and finishing [2]

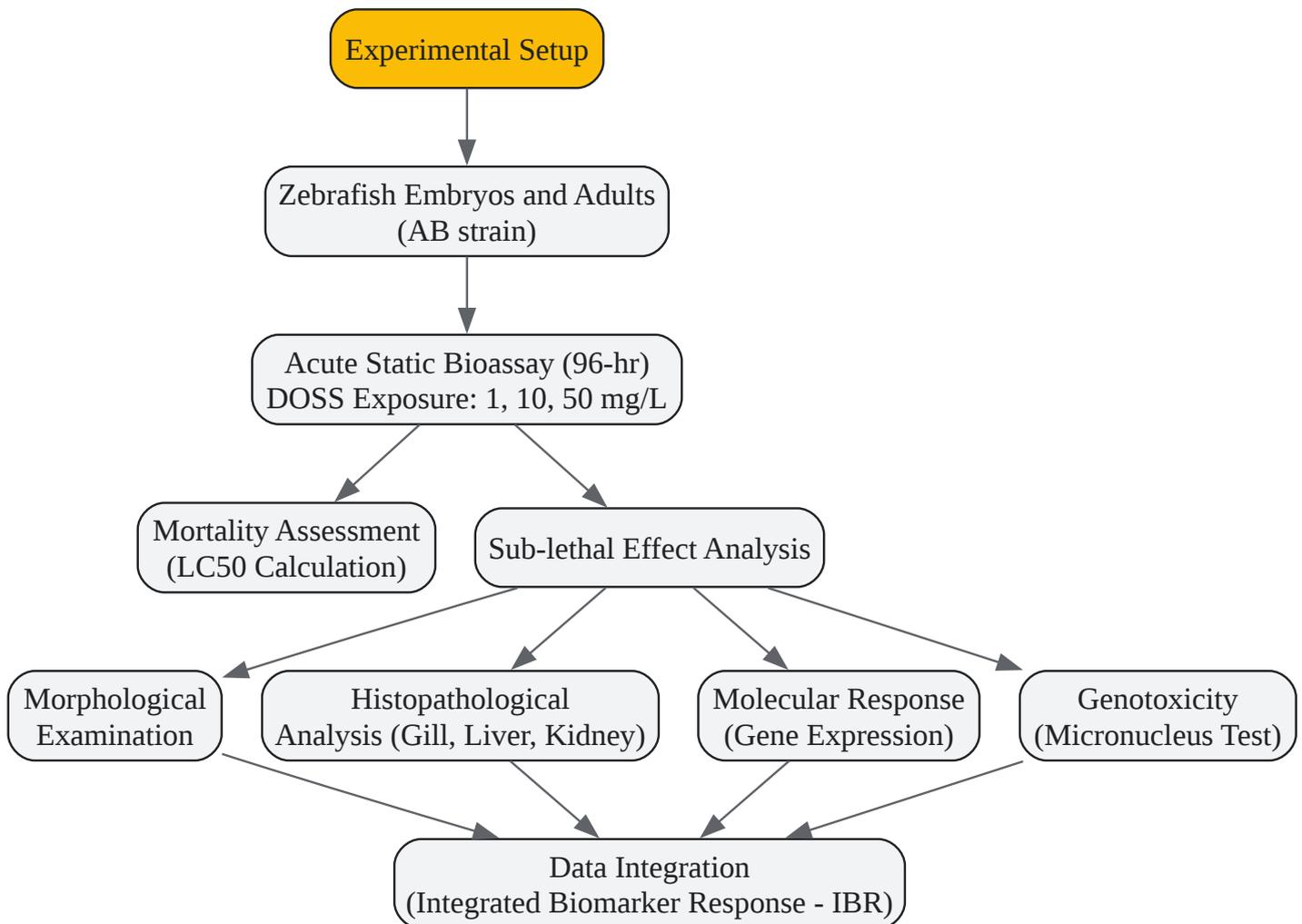
Experimental Insights: Toxicity and Stability

For research purposes, understanding the environmental and toxicological profile of DOSS is critical. Key experimental findings are summarized below.

Study Focus	Key Experimental Data
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| **Aquatic Toxicity (Zebrafish)** | • **LC₅₀ (96-hr for embryos):** 33.3 mg/L [6] • **Sub-lethal Effects:** Morphological malformations (e.g., reduced skull and eye size) at concentrations as low as 10 mg/L; misregulation of genes related to oxidative stress and DNA damage in adults [6] | | **Stability (Environmental)** | DOSS shows **high stability** under neutral and acidic conditions but undergoes **rapid photodegradation** under simulated solar conditions, with a half-life of approximately **63 hours** [7]. |

Based on the zebrafish toxicity study [6], the experimental workflow for assessing the sub-lethal effects of DOSS can be visualized as follows:



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Regulatory and Market Context

- **Regulatory Status:** DOSS is approved by the US FDA as a "**Generally Recognized as Safe**" (**GRAS**) food additive [1] [6]. In pharmaceuticals, it is on the **World Health Organization's List of Essential Medicines** and is available over-the-counter in many countries [1].
- **Market Trends:** The North American DOSS market is influenced by demands for **sustainable and biodegradable surfactants**, with growth driven by applications in pharmaceuticals, personal care, and agrochemicals. Key market players include Dow Chemical Company, BASF SE, and Stepan Chemical Company [8] [5].

Key Takeaways for Professionals

For researchers and drug development professionals, the key points are:

- **Multifunctional Surfactant:** DOSS is a versatile anionic surfactant with potent wetting, emulsifying, and dispersing capabilities.
- **Dual-Use Compound:** It has well-established, though variably efficacious, use as a pharmaceutical laxative and broad excipient utility, alongside extensive industrial applications.
- **Environmental Consideration:** Toxicity studies indicate adverse effects on aquatic life at low concentrations, a critical factor in environmental risk assessment.

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